

4-Nitrophenyl chloroformate solubility in organic solvents

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Compound of Interest

Compound Name: 4-Nitrophenyl chloroformate

Cat. No.: B143680

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An In-depth Technical Guide on the Solubility of **4-Nitrophenyl Chloroformate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the solubility characteristics of **4-nitrophenyl chloroformate** (4-NPC), a critical reagent in organic synthesis, bioconjugation, and drug development. Due to its role in creating activated carbonates, carbamates, and other essential intermediates, understanding its behavior in various organic solvents is paramount for optimizing reaction conditions, improving yields, and ensuring the purity of final products.

Core Properties of 4-Nitrophenyl Chloroformate

4-Nitrophenyl chloroformate (CAS: 7693-46-1) is a crystalline solid, typically white to yellow-beige in color.[1][2] It is a highly reactive compound, valued for its ability to act as a coupling agent and for introducing protecting groups in complex syntheses.[3][4] Its reactivity stems from the electrophilic carbonyl carbon and the stabilizing effect of the para-nitro group on the phenoxide leaving group.[5] The compound is sensitive to moisture and hydrolyzes in water, making the selection of appropriate anhydrous organic solvents crucial for its successful application.[1][5]

Qualitative and Quantitative Solubility Data

While specific quantitative solubility data (e.g., in g/100 mL or mol/L) is not extensively documented in publicly available literature, qualitative solubility in a range of common organic solvents is well-established. The compound's utility in various synthetic procedures provides practical insights into its solubility under reaction conditions.

The following table summarizes the known solubility of **4-nitrophenyl chloroformate**.

Solvent	Formula	Solubility	Reference
Acetone	C ₃ H ₆ O	Soluble	[1][5][6][7][8]
Acetonitrile	C ₂ H ₃ N	Soluble	[9][10]
Benzene	C ₆ H ₆	Soluble	[1][5][6][7][11]
Chloroform	CHCl ₃	Soluble	[3][5][6][7][12]
Dichloromethane (DCM)	CH ₂ Cl ₂	Soluble	[3][5]
Diethyl Ether	(C ₂ H ₅) ₂ O	Soluble	[3]
Ethyl Acetate	C ₄ H ₈ O ₂	Soluble	[12]
Tetrahydrofuran (THF)	C ₄ H ₈ O	Soluble	[5]
Toluene	C ₇ H ₈	Soluble	[1][5][6][7][11]
Water	H ₂ O	Decomposes	[1][11][13]

Experimental Protocols

General Protocol for Determining Quantitative Solubility

While specific published protocols for determining the solubility of **4-nitrophenyl chloroformate** are scarce, a general methodology can be outlined based on standard laboratory procedures for solubility assessment of reactive compounds.

Objective: To determine the saturation concentration of **4-nitrophenyl chloroformate** in a given anhydrous organic solvent at a specific temperature.

Materials:

- **4-Nitrophenyl chloroformate** ($\geq 97\%$ purity)
- Anhydrous organic solvent of choice (e.g., dichloromethane, acetone)
- Temperature-controlled shaker or stirring plate with a water/oil bath
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (PTFE, 0.2 μm)
- UV-Vis spectrophotometer or HPLC system
- Inert gas supply (Nitrogen or Argon)

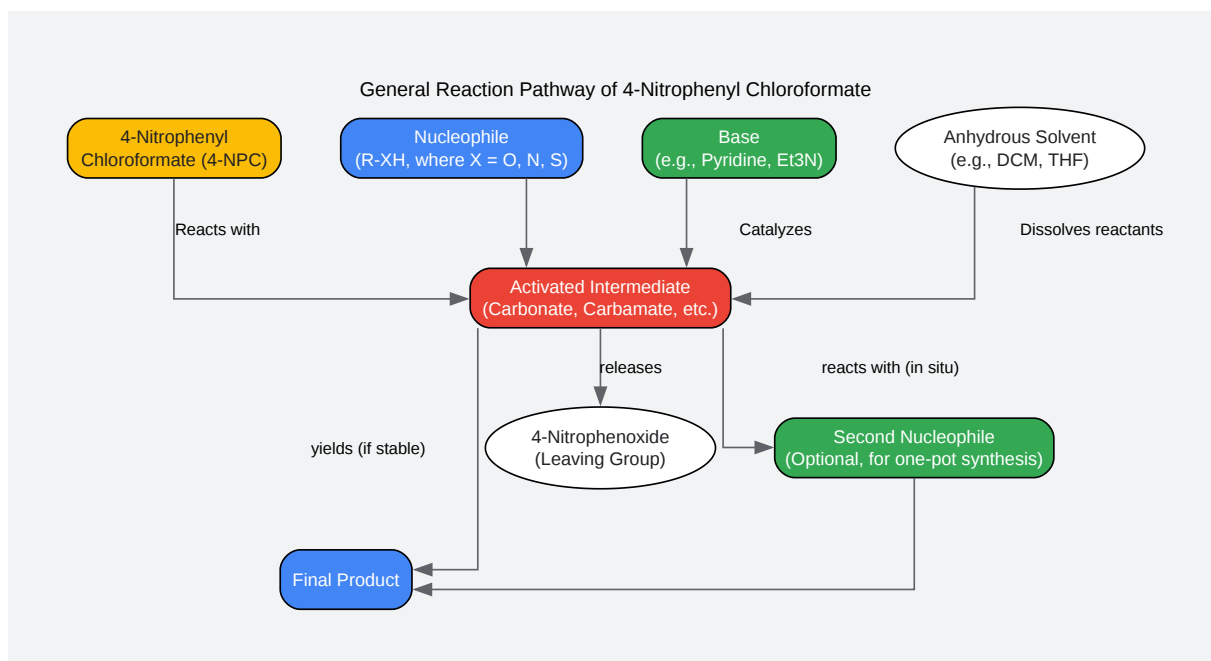
Methodology:

- **Preparation:** Ensure all glassware is oven-dried to remove residual moisture. Conduct the experiment under an inert atmosphere (e.g., a nitrogen-filled glovebox or Schlenk line) to prevent hydrolysis of the 4-NPC.
- **Sample Preparation:** Add an excess amount of **4-nitrophenyl chloroformate** to a known volume of the selected anhydrous solvent in a sealed vial. The excess solid should be clearly visible.
- **Equilibration:** Place the vial in a temperature-controlled shaker or on a stirring plate within a constant-temperature bath (e.g., 25.0 $^{\circ}\text{C}$). Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation is reached. Constant agitation is critical.
- **Sample Withdrawal and Filtration:** After equilibration, stop the agitation and allow the excess solid to settle. Carefully withdraw an aliquot of the supernatant using a pre-warmed (to the equilibration temperature) glass syringe. Immediately filter the solution through a 0.2 μm PTFE syringe filter into a pre-weighed volumetric flask to remove any undissolved solids.
- **Quantification:**

- Gravimetric Method: Evaporate the solvent from the volumetric flask under reduced pressure and weigh the remaining solid residue. Calculate the solubility based on the mass of the residue and the volume of the aliquot taken.
- Spectroscopic/Chromatographic Method: Dilute the filtered solution with a known volume of solvent. Quantify the concentration of **4-nitrophenyl chloroformate** using a pre-established calibration curve on a UV-Vis spectrophotometer or an HPLC system.
- Data Analysis: Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L), at the specified temperature. Repeat the experiment at least in triplicate to ensure reproducibility.

Visualization of Workflows and Pathways

The utility of **4-nitrophenyl chloroformate** is best understood through its reaction pathways. Its solubility in solvents like dichloromethane and tetrahydrofuran is fundamental to its role as a versatile coupling reagent.

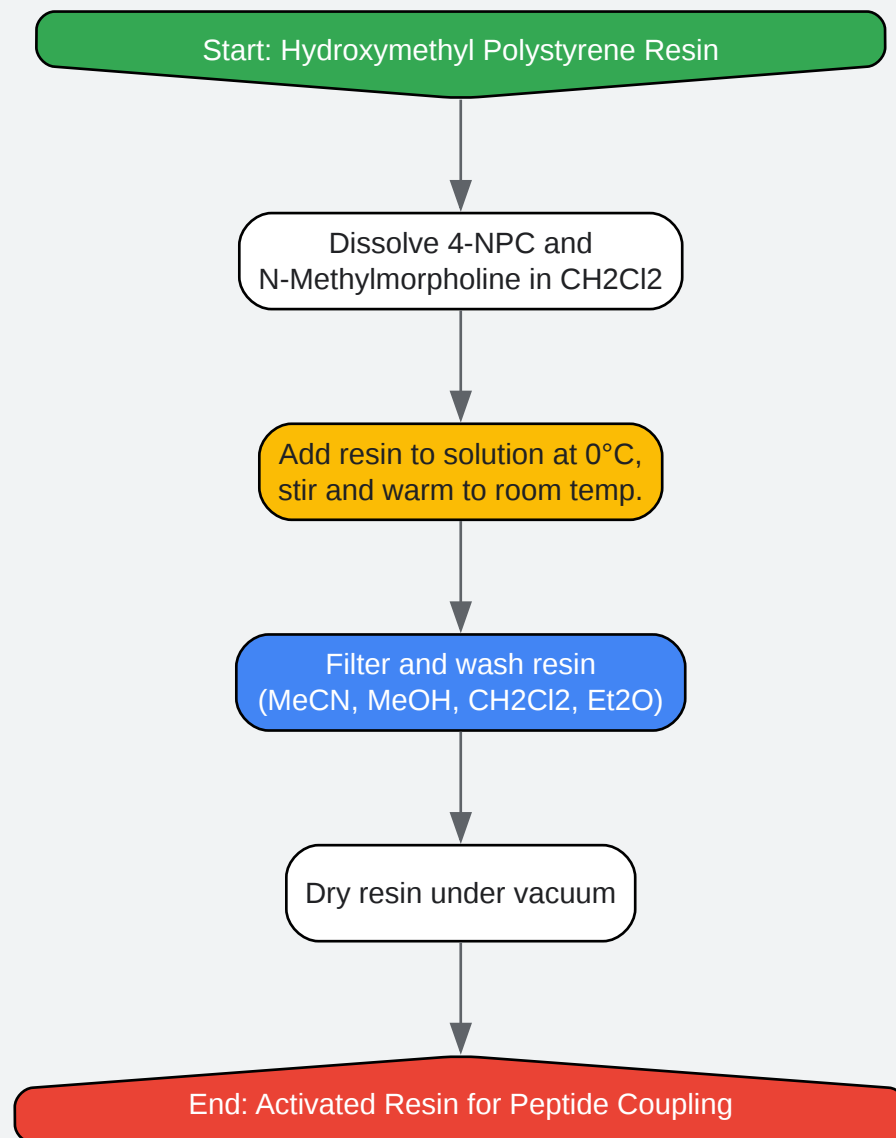


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Caption: General reaction of 4-NPC with nucleophiles.

This diagram illustrates the fundamental reaction where **4-nitrophenyl chloroformate** activates a nucleophile, such as an alcohol, amine, or thiol, in the presence of a base and an anhydrous organic solvent.^[5] The resulting activated intermediate can be isolated or used in situ for further reactions.^[14]

Workflow for Solid-Phase Peptide Synthesis (SPPS) Application



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Caption: Workflow for resin activation using 4-NPC.

This workflow demonstrates a practical application where the solubility of **4-nitrophenyl chloroformate** in dichloromethane is essential for the activation of a solid-phase support used

in peptide synthesis.[4][15] The reagent efficiently functionalizes the resin, preparing it for the subsequent coupling of amino acids.

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